

PF-4989216 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-4989216

Cat. No.: B15620367

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Application Notes and Protocols for PF-4989216

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility and preparation of stock solutions for **PF-4989216**, a potent and selective inhibitor of Phosphoinositide 3-kinase (PI3K).

Introduction

PF-4989216 is a small molecule inhibitor that selectively targets the p110 α , p110 β , p110 γ , and p110 δ isoforms of PI3K, as well as VPS34.[1][2] Its primary mechanism of action involves the inhibition of the PI3K/Akt/mTOR signaling pathway, which is crucial for cell growth, proliferation, and survival.[3] Aberrant activation of this pathway is a common occurrence in various cancers, making PI3K a significant target for therapeutic intervention.[3] **PF-4989216** has demonstrated antitumor activity in preclinical models, particularly in cancers with PIK3CA mutations.[2][4]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₃ FN ₆ OS	[2]
Molecular Weight	380.4 g/mol	[1][2]
CAS Number	1276553-09-3	[2]
Appearance	Crystalline solid	[2]

Solubility Data

PF-4989216 exhibits varying solubility in different solvents. It is highly soluble in Dimethyl sulfoxide (DMSO) and Dimethylformamide (DMF), moderately soluble in ethanol, and poorly soluble in water and aqueous buffers.[1][2]

Solvent	Solubility	Concentration (mM)	Notes	Reference
DMSO	~76 mg/mL	199.8 mM	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.	[1][5]
DMSO	25 mg/mL	65.7 mM	-	[2]
DMSO	≥ 29 mg/mL	≥ 76.24 mM	Saturation unknown.	[6]
DMF	25 mg/mL	65.7 mM	-	[2]
Ethanol	7 mg/mL	18.4 mM	Warming may be required to fully dissolve the compound.	[5][7]
Ethanol	1 mg/mL	2.6 mM	-	[2]
Water	Insoluble	-	-	[1]
DMSO:PBS (pH 7.2) (1:4)	0.2 mg/mL	0.53 mM	-	[2]

Stock Solution Preparation Protocols

4.1. In Vitro Stock Solution (DMSO)

This protocol describes the preparation of a high-concentration stock solution in DMSO, suitable for most in vitro cell-based assays.

Materials:

- **PF-4989216** powder

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Aseptically weigh the desired amount of **PF-4989216** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 262.9 μ L of DMSO to 1 mg of **PF-4989216**).
- Vortex the solution thoroughly until the powder is completely dissolved.
- If necessary, sonicate the solution at a low frequency to aid dissolution.[\[7\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[8\]](#)

4.2. In Vivo Formulation

For in vivo studies, **PF-4989216** can be formulated as a clear solution or a suspension.

4.2.1. Formulation 1: Clear Solution

This protocol yields a clear solution suitable for oral administration.[\[5\]](#)[\[8\]](#)

Materials:

- **PF-4989216**
- DMSO
- PEG300

- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes
- Vortex mixer

Protocol:

- Prepare a concentrated stock solution of **PF-4989216** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the solvents sequentially in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- For example, to prepare 1 mL of the final formulation, add 100 µL of the 25 mg/mL DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- To this mixture, add 50 µL of Tween-80 and mix until the solution is clear.
- Finally, add 450 µL of saline and mix to obtain a homogenous solution.
- This formulation should be prepared fresh for optimal results.[\[5\]](#)

4.2.2. Formulation 2: Suspension

This protocol is for preparing a suspension in methylcellulose for oral gavage.[\[1\]](#)

Materials:

- **PF-4989216**
- 0.5% Methylcellulose in sterile water
- Sterile tubes
- Vortex mixer

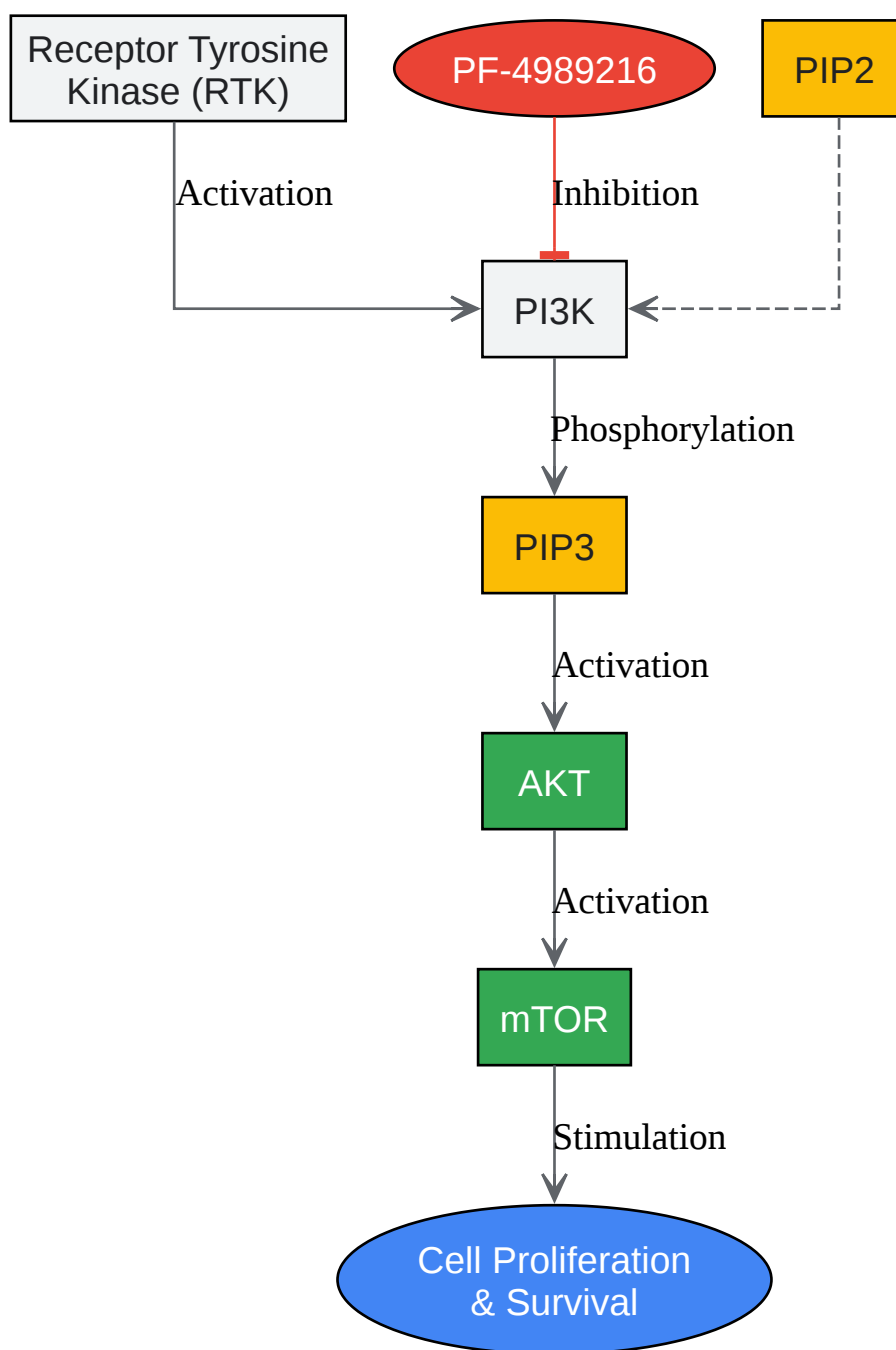
Protocol:

- Weigh the required amount of **PF-4989216**.
- Add the appropriate volume of 0.5% methylcellulose solution to achieve the desired final concentration (e.g., 1 mg/mL).
- Vortex the mixture vigorously to ensure a uniform suspension.
- This suspension should be used immediately after preparation.[\[1\]](#)

Signaling Pathway and Experimental Workflow

5.1. PI3K Signaling Pathway Inhibition by **PF-4989216**

PF-4989216 exerts its effects by inhibiting the PI3K enzyme, which in turn blocks the downstream signaling cascade involving AKT and mTOR. This leads to the inhibition of cell proliferation and survival.

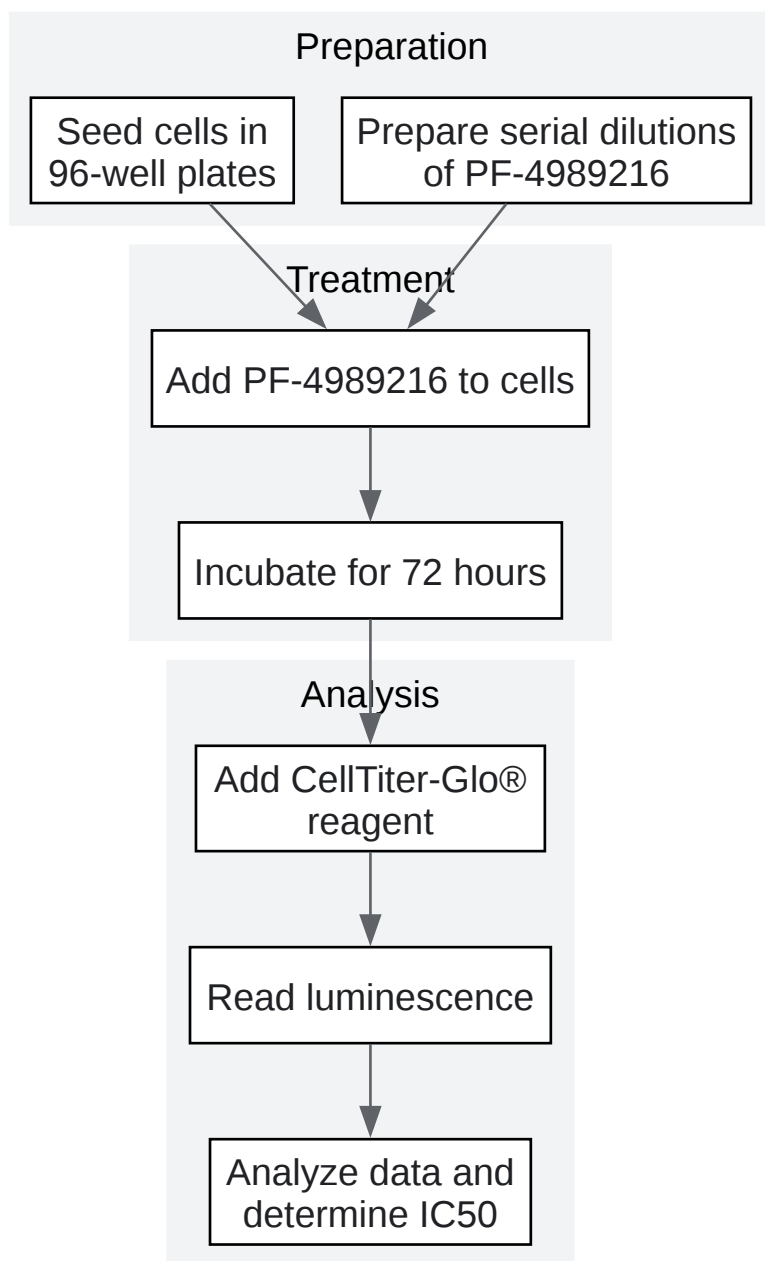


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Caption: PI3K signaling pathway and the inhibitory action of **PF-4989216**.

5.2. Experimental Workflow: In Vitro Cell Viability Assay

A common application for **PF-4989216** is to assess its impact on cancer cell viability. The following workflow outlines a typical cell viability assay.



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Caption: Workflow for a typical in vitro cell viability assay using **PF-4989216**.

Safety Precautions

PF-4989216 is for research use only and not for human or veterinary use.[4] Standard laboratory safety precautions should be followed when handling this compound. This includes

wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area.

Disclaimer: The information provided in these application notes is intended for guidance only. Researchers should optimize protocols based on their specific experimental needs and cell lines.

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References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [2. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- [3. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [4. medkoo.com](https://www.medkoo.com) [medkoo.com]
- [5. PF-4989216 | PI3K inhibitor | CAS 1276553-09-3 | Buy PF-4989216 from Supplier InvivoChem](#) [invivochem.com]
- [6. PF-4989216 | CAS:1276553-09-3 | Selective oral PI3K inhibitor | High Purity | Manufacturer BioCrick](#) [biocrick.com]
- [7. PF-4989216 | Apoptosis | PI3K | TargetMol](https://www.targetmol.com) [targetmol.com]
- [8. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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